

Essential Safety and Logistical Information for Handling 1-Bromotetradecane-D29

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromotetradecane-D29

Cat. No.: B565775

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for **1-Bromotetradecane-D29**, a deuterated analog of 1-Bromotetradecane. While the isotopic labeling does not significantly alter the chemical's hazardous properties, it is crucial to handle this compound with the appropriate precautions.

Physical and Chemical Properties

1-Bromotetradecane-D29 is a clear, light yellow liquid at room temperature.[1][2] It is insoluble in water but soluble in organic solvents.[2] Due to its low water solubility, it is not likely to be mobile in the environment.[3]

Property	Value
Molecular Formula	C14D29Br[4]
Molecular Weight	306.46 g/mol [4]
Melting Point	5 - 6 °C[1][5]
Boiling Point	175 - 178 °C at 27 hPa[1]
Density	0.932 g/cm ³ at 25 °C[1]
Flash Point	113 °C (closed cup)[1]
Water Solubility	Insoluble[2]

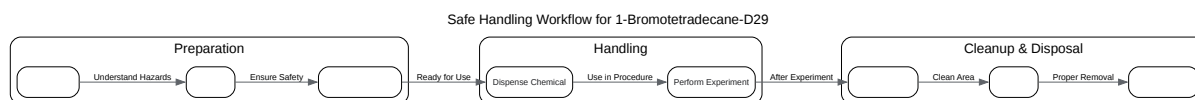
Hazard Identification and Personal Protective Equipment (PPE)

1-Bromotetradecane is irritating to the eyes, skin, and respiratory system.^{[1][6]} It may be harmful if inhaled or swallowed.^[1] Therefore, appropriate personal protective equipment must be worn at all times when handling this chemical.

Hazard	GHS Classification	Recommended PPE
Skin Irritation	Skin Irritation (Category 2) ^[1]	Gloves: Chemical-resistant gloves (e.g., Nitrile, Neoprene). ^[7] Inspect gloves before use and remove with care to avoid skin contamination. ^[8] Protective Clothing: Lab coat or impervious clothing. ^[1]
Eye Irritation	Eye Irritation (Category 2) ^[1]	Eye Protection: Chemical safety goggles or a face shield. ^{[3][9]}
Respiratory Irritation	Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation ^[1]	Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. ^[10] If ventilation is inadequate, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges should be used. ^[1]

Experimental Workflow for Safe Handling

The following workflow outlines the procedural steps for safely handling **1-Bromotetradecane-D29** in a laboratory setting.



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Safe Handling Workflow Diagram

Operational and Disposal Plans

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[3][11]
- Avoid inhalation of vapor or mist.[1]
- Handle in a well-ventilated area, preferably in a chemical fume hood.[10]
- Store in a cool, dry, and well-ventilated place in a tightly closed container.[8][11]
- Incompatible with strong bases and strong oxidizing agents.[6][11]

First Aid Measures:

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes and consult a physician.[1][8]
- In case of skin contact: Wash off with soap and plenty of water and consult a physician.[1][8]
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1][8]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[1][8]

Spill and Leak Procedures:

- Use personal protective equipment.[1]
- Ensure adequate ventilation and evacuate personnel to safe areas.[1]
- Prevent product from entering drains.[1][3]
- Soak up with inert absorbent material such as sand, silica gel, or universal binder.[1][3]
- Collect the absorbed material in a suitable, closed container for disposal.[1][3]

Disposal:

- This material should be disposed of as hazardous waste.[1]
- Contact a licensed professional waste disposal service to dispose of this material.[1]
- Chemical waste generators must comply with local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[3]

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 1-Bromotetradecane-D29]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b565775#personal-protective-equipment-for-handling-1-bromotetradecane-d29>]

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